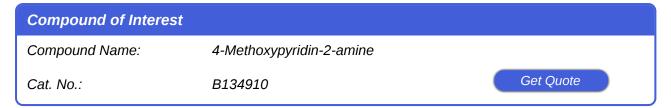


In-Depth Technical Guide to the Material Safety of 4-Methoxypyridin-2-amine

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **4-Methoxypyridin-2-amine** (CAS No. 10201-73-7). The information is compiled and presented to meet the needs of professionals in research and drug development, with a focus on clear data presentation, detailed experimental context, and visual aids for key safety protocols.

Chemical Identification and Physical Properties

4-Methoxypyridin-2-amine is a substituted pyridine derivative. Its fundamental properties are summarized in the table below.



Property	Value	
IUPAC Name	4-methoxypyridin-2-amine	
Synonyms	2-Amino-4-methoxypyridine, 4-Methoxy-pyridin- 2-ylamine	
CAS Number	10201-73-7	
Molecular Formula	C ₆ H ₈ N ₂ O	
Molecular Weight	124.14 g/mol [1]	
Appearance	White to pale yellow solid/crystal/powder[2][3]	
Melting Point	120-121 °C[2][3]	
Boiling Point	258.6 ± 20.0 °C (Predicted)[2][3]	
Solubility	Soluble in Dimethyl sulfoxide (DMSO) and Methanol. Slightly soluble in water.[3][4]	
Sensitivity	Air sensitive[3][4]	

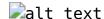
Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. For **4-Methoxypyridin-2-amine**, the following classifications have been reported.

Hazard Class	Category	GHS Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[5]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[5]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[5]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[5]



GHS Pictograms:



Signal Word: Warning[5]

Hazard Statements:

- H302: Harmful if swallowed.[5]
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[5]
- P264: Wash skin thoroughly after handling.[5]
- P270: Do not eat, drink or smoke when using this product.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[6]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P501: Dispose of contents/container to an approved waste disposal plant.



Experimental Protocols for Safety DataDetermination

While specific experimental reports for **4-Methoxypyridin-2-amine** are not publicly available, the hazard classifications are typically determined using standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (OECD 420, 423, or 425)

The "Harmful if swallowed" (H302) classification is determined through acute oral toxicity studies. The OECD provides several guidelines for this purpose:

- OECD 420 (Fixed Dose Procedure): This method involves administering the substance at one of four fixed dose levels (5, 50, 300, and 2000 mg/kg body weight) to a small group of animals (usually rats). The observation of toxic effects or mortality at a specific dose level determines the classification.[7]
- OECD 423 (Acute Toxic Class Method): This is a sequential testing method where a small group of animals is dosed at a defined starting dose. The outcome for this group determines the next dose level (higher or lower). The method allows for classification into one of a series of toxicity classes.
- OECD 425 (Up-and-Down Procedure): This method also uses sequential dosing, typically on single animals. The dose for each subsequent animal is adjusted up or down depending on the outcome for the previous animal. This method allows for the calculation of an LD50 value with a confidence interval.[8]

The general workflow for these studies involves oral administration of the chemical via gavage, followed by a 14-day observation period to monitor for signs of toxicity and mortality.

Skin Irritation (OECD 439 or 404)

The "Causes skin irritation" (H315) classification is established through skin irritation studies.

OECD 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method): This is a
preferred in vitro method that utilizes a reconstructed human epidermis model. The test
substance is applied to the tissue surface, and cell viability is measured after a defined



exposure period. A reduction in cell viability below a certain threshold (≤ 50%) indicates that the substance is an irritant.[9]

 OECD 404 (Acute Dermal Irritation/Corrosion): If in vivo testing is necessary, this guideline is followed. A small amount of the substance is applied to the shaved skin of an animal (typically a rabbit) for a 4-hour period. The skin is then observed for signs of erythema (redness) and edema (swelling) over a period of up to 14 days.[10]

Eye Irritation (OECD 405)

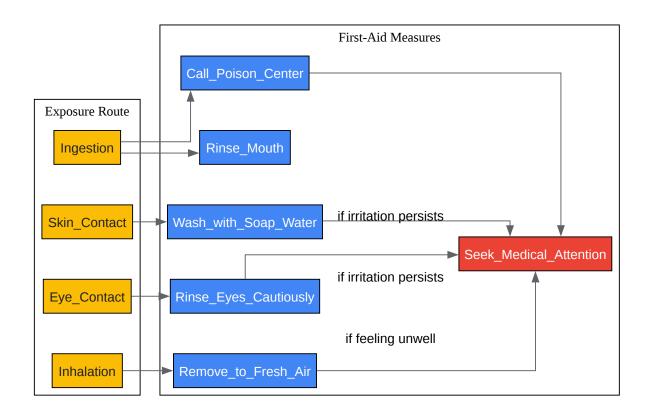
The "Causes serious eye irritation" (H319) classification is determined by eye irritation studies.

OECD 405 (Acute Eye Irritation/Corrosion): This in vivo test involves applying a single dose
of the substance to one eye of an animal (usually a rabbit), with the other eye serving as a
control. The eyes are then examined for up to 21 days for effects on the cornea, iris, and
conjunctiva. The severity and reversibility of the observed effects determine the
classification.[11] Before conducting in vivo tests, a weight-of-evidence analysis, including
results from validated in vitro or ex vivo tests, is strongly recommended to avoid
unnecessary animal testing.[12][13]

Visualized Safety Workflows

The following diagrams, created using the DOT language, illustrate key safety-related workflows for handling **4-Methoxypyridin-2-amine**.





Click to download full resolution via product page

Caption: First-aid response to different exposure routes.





Click to download full resolution via product page

Caption: Guidelines for safe handling and storage.

Handling, Storage, and Disposal

5.1. Handling:

- Use only in a well-ventilated area, preferably under a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

5.2. Storage:

- Keep the container tightly closed in a dry and well-ventilated place.
- Due to its air sensitivity, storage under an inert atmosphere (e.g., argon) is recommended.[4]
- Store away from incompatible materials such as strong oxidizing agents.

5.3. Disposal:



- Dispose of this material and its container as hazardous waste.
- Follow all applicable local, regional, and national regulations for chemical waste disposal. Do not allow the product to enter drains.

Toxicological Information

The primary toxicological concerns are related to its acute effects upon ingestion, skin contact, eye contact, and inhalation.

- · Acute Toxicity: Harmful if swallowed.
- Skin Irritation: Causes skin irritation upon direct contact.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory tract irritation if inhaled as dust.
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: No data is available to classify the substance for these long-term effects. The toxicological properties have not been fully investigated.

This guide is intended to provide a summary of the available safety information for **4-Methoxypyridin-2-amine**. It is crucial for all users to consult the full Safety Data Sheet (SDS) provided by their supplier before handling this chemical and to be fully trained in safe laboratory practices.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. scbt.com [scbt.com]
- 2. longkechem.com [longkechem.com]



- 3. 2-Amino-4-methoxypyridine price, buy 2-Amino-4-methoxypyridine chemicalbook [chemicalbook.com]
- 4. 2-Amino-4-methoxypyridine, 95% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. 2-Amino-4-Methoxypyridine | C6H8N2O | CID 10898715 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-Amino-4-methoxypyridine 10201-73-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. oecd.org [oecd.org]
- 8. oecd.org [oecd.org]
- 9. oecd.org [oecd.org]
- 10. oecd.org [oecd.org]
- 11. nucro-technics.com [nucro-technics.com]
- 12. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 13. Acute eye irritation test as per OECD guidelines | PPTX [slideshare.net]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Material Safety of 4-Methoxypyridin-2-amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134910#4-methoxypyridin-2-amine-material-safety-data-sheet-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com